

Application Note: Calibration of Alpha Detectors Using Polonium-216

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Compound of Interest

Compound Name: Polonium-216

Cat. No.: B1232323

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Introduction

Alpha spectrometry is a critical analytical technique for the identification and quantification of alpha-emitting radionuclides. Accurate energy and efficiency calibration of the alpha detector is paramount for achieving reliable results. While various alpha sources are available for calibration, the use of **Polonium-216** (Po-216) presents a unique case. This application note details the methodology for calibrating alpha detectors using Po-216, addressing the challenges posed by its short half-life and providing a practical protocol for researchers, scientists, and drug development professionals.

The Challenge of a Pure Polonium-216 Source

Polonium-216 is an alpha-emitting isotope with a principal alpha energy of 6.906 MeV.^{[1][2][3]} However, its extremely short half-life of approximately 0.145 seconds makes the production and use of a pure Po-216 calibration source impractical.^{[1][3][4][5]} The nuclide decays too rapidly to be handled and measured as a standalone standard.

The Solution: Secular Equilibrium in the Thorium-232 Decay Chain

The practical approach to utilizing Po-216 for alpha detector calibration is to use a source where it is in secular equilibrium with a long-lived parent nuclide. Po-216 is a member of the Thorium-232 (Th-232) natural decay series.^{[6][7][8]} Thorium-232 has a very long half-life of 1.405×10^{10} years.^{[9][10]} In a sealed, sufficiently old Th-232 source (aged for at least 40

years), the decay rates of the short-lived daughter products, including Po-216, become equal to the decay rate of the Th-232 parent.[6][11] This state, known as secular equilibrium, provides a constant and predictable source of Po-216 alpha particles, as well as other alpha and beta emitters from the decay chain.[7][11]

Using a Th-232 source for calibration offers the advantage of multiple alpha peaks spanning a wide energy range, allowing for a multi-point energy calibration from a single spectrum.

Alpha Emitters in the Thorium-232 Decay Chain

A Th-232 source in secular equilibrium will exhibit a complex alpha spectrum containing emissions from several daughter products. It is essential to identify these peaks to perform an accurate calibration. The primary alpha-emitting radionuclides and their energies in the Th-232 decay chain are summarized in the table below.

Radionuclide	Half-Life	Alpha Energy (MeV)	Emission Probability (%)
Thorium-232 (²³² Th)	1.405 x 10 ¹⁰ years	4.012	77
3.954	23		
Thorium-228 (²²⁸ Th)	1.913 years	5.423	72.2
5.340	27.2		
Radium-224 (²²⁴ Ra)	3.66 days	5.685	94.9
5.449	5.1		
Radon-220 (²²⁰ Rn)	55.6 seconds	6.288	99.9
Polonium-216 (²¹⁶ Po)	0.145 seconds	6.778	99.9
Bismuth-212 (²¹² Bi)	60.55 minutes	6.090	10.7
6.051	24.9		
Polonium-212 (²¹² Po)	0.299 microseconds	8.785	100

Note: The table presents the most prominent alpha emissions. Minor emissions with low probabilities are not included for clarity. Bismuth-212 primarily undergoes beta decay, but has a

small alpha branch. Polonium-212 is a result of this beta decay branch.

Experimental Protocol: Alpha Detector Calibration with a Thorium-232 Source

Objective

To perform an energy calibration of an alpha spectrometer using a Thorium-232 source in secular equilibrium, utilizing the alpha emission of **Polonium-216** and other daughter products.

Materials

- Alpha Spectrometer System (silicon detector, vacuum chamber, preamplifier, amplifier, multi-channel analyzer - MCA)
- NIST-traceable Thorium-232 electroplated disc source[12]
- Vacuum pump
- Data acquisition and analysis software

Procedure

- System Setup and Checks:
 - Ensure all components of the alpha spectrometer are correctly connected.
 - Perform electronic checks using a pulse generator to verify the functionality of the preamplifier, amplifier, and MCA.[13]
- Background Measurement:
 - Place a clean, empty sample holder in the vacuum chamber.
 - Evacuate the chamber to the recommended operating pressure (typically < 50 mTorr) to minimize energy loss of alpha particles in the air.[14]
 - Acquire a background spectrum for a sufficiently long time to identify any intrinsic contamination of the detector or chamber. This background will be subtracted from the

calibration source measurement.

- Source Placement:
 - Carefully place the Thorium-232 calibration source in the sample holder, ensuring a fixed and reproducible geometry (distance and alignment) with respect to the detector. The active surface of the source should face the detector.
 - Close and evacuate the vacuum chamber to the same pressure as the background measurement.
- Data Acquisition:
 - Set the data acquisition parameters on the MCA. The energy range should be set to acquire peaks up to at least 9 MeV to include the high-energy alpha from Polonium-212.
 - Acquire the alpha spectrum for a duration sufficient to obtain well-defined peaks with good statistical significance (low uncertainty in the peak centroid).
- Spectrum Analysis and Peak Identification:
 - Using the analysis software, identify the centroids (channel number) of the various alpha peaks corresponding to the nuclides listed in the data table. The prominent, well-separated peaks are ideal for calibration.
 - The spectrum will show distinct peaks for ^{232}Th , ^{228}Th , ^{224}Ra , ^{220}Rn , ^{216}Po , and ^{212}Po . The ^{212}Bi peaks may appear as a broader structure due to their proximity.
- Energy Calibration:
 - Create a calibration curve by plotting the known alpha energies (in MeV) against the corresponding peak centroid channel numbers.
 - Perform a linear regression on the data points to obtain a calibration equation of the form: Energy (MeV) = $m \cdot \text{Channel} + c$, where m is the slope (energy per channel) and c is the y-intercept.
 - A good calibration should have a high coefficient of determination ($R^2 > 0.999$).

- Efficiency Calibration (Optional):
 - If the activity of the Th-232 source is known, a detection efficiency calibration can also be performed.
 - For each identified peak, calculate the detection efficiency (ϵ) using the formula: $\epsilon = (\text{Net Counts} / \text{Acquisition Time}) / (\text{Source Activity} * \text{Emission Probability})$.
 - The efficiency will vary with energy and is also dependent on the source-detector geometry.

Data Presentation

The following table summarizes the key radionuclides and their primary alpha energies from a Thorium-232 source, which are used for the multi-point energy calibration.

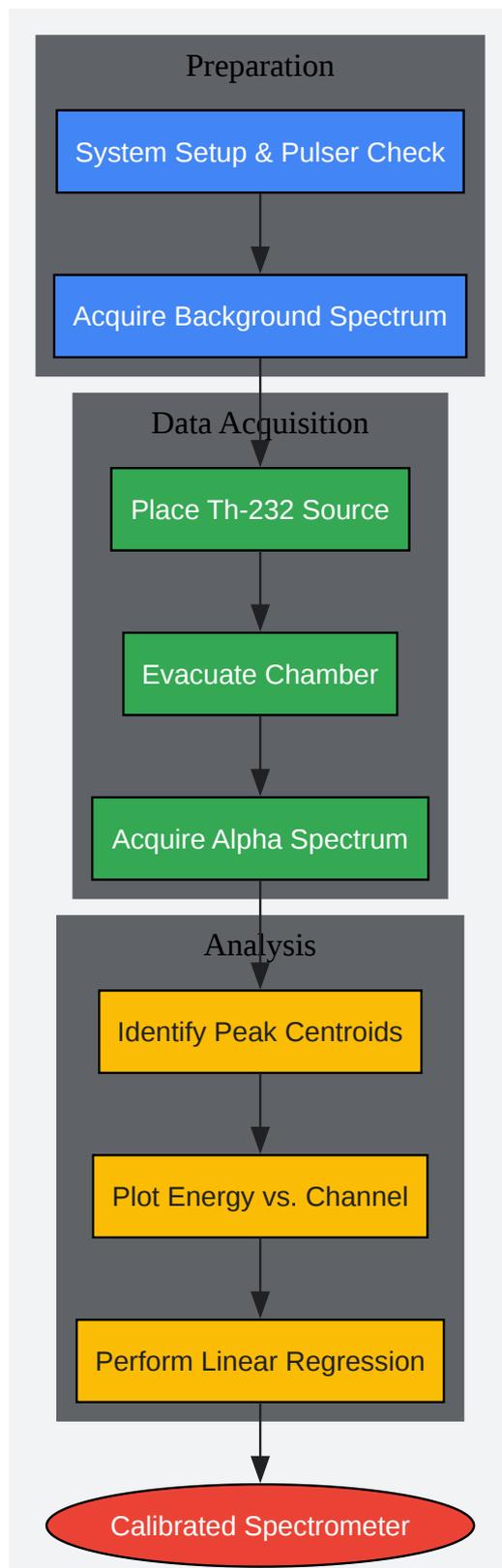
Isotope	Alpha Energy (MeV)
^{232}Th	4.012
^{228}Th	5.423
^{224}Ra	5.685
^{220}Rn	6.288
^{216}Po	6.778
^{212}Po	8.785

Visualizations



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Caption: Thorium-232 decay chain highlighting **Polonium-216**.



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Caption: Experimental workflow for alpha detector calibration.

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References

- 1. atom.kaeri.re.kr [atom.kaeri.re.kr]
- 2. Inhb.fr [Inhb.fr]
- 3. Polonium-216 - isotopic data and properties [chemlin.org]
- 4. Polonium-216 | Po | CID 6335815 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. Isotope data for polonium-216 in the Periodic Table [periodictable.com]
- 6. fiveable.me [fiveable.me]
- 7. www-eng.lbl.gov [www-eng.lbl.gov]
- 8. thorium [pubs.usgs.gov]
- 9. Nuclear Data Viewer [wise-uranium.org]
- 10. Thorium-232 - Wikipedia [en.wikipedia.org]
- 11. nuclear-power.com [nuclear-power.com]
- 12. Alpha Radiation Calibration Standards [drct.com]
- 13. scribd.com [scribd.com]
- 14. ph.qmul.ac.uk [ph.qmul.ac.uk]
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